

# Solubility of ammonium bisulfide in water and organic solvents

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## Compound of Interest

Compound Name: Ammonium bisulfide

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## A Technical Guide to the Solubility of Ammonium Bisulfide

For: Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ammonium bisulfide**, also known as ammonium hydrogen sulfide or ammonium hydrosulfide ( $\text{NH}_4\text{HS}$ ), is an inorganic compound with the CAS Registry Number 12124-99-1.<sup>[1]</sup> It is a key component in various industrial processes, notably as a constituent in sour water streams within petroleum refineries, where it contributes significantly to corrosion.<sup>[2][3]</sup>

A primary characteristic of **ammonium bisulfide** is its inherent instability. It readily decomposes at room temperature into ammonia ( $\text{NH}_3$ ) and hydrogen sulfide ( $\text{H}_2\text{S}$ ), two toxic and corrosive gases.<sup>[1][4][5][6]</sup> This property presents considerable challenges for the precise determination and application of its solubility data.

This technical guide provides a comprehensive overview of the solubility of **ammonium bisulfide** in both water and common organic solvents. It consolidates available quantitative and qualitative data, outlines a detailed experimental protocol for its solubility determination, and presents logical diagrams to illustrate key processes, serving as a vital resource for professionals in research and development.

## Physicochemical Properties

A summary of the key physicochemical properties of **ammonium bisulfide** is provided below.

Property	Value	Reference
Molecular Formula	H <sub>5</sub> NS	[1]
Line Formula	NH <sub>4</sub> HS	[1]
Molecular Weight	51.11 g/mol	[1][4]
Appearance	White to yellow hygroscopic crystals	[1][2][5][6]
CAS Number	12124-99-1	[1]
Decomposition	Decomposes at room temperature	[1][4][5][6]

## Solubility of Ammonium Bisulfide

### Aqueous Solubility

**Ammonium bisulfide** is highly soluble in water.[1][2][4] In aqueous solutions, it dissociates into ammonium (NH<sub>4</sub><sup>+</sup>) and bisulfide (HS<sup>-</sup>) ions.[2] These solutions are typically colorless but can rapidly turn yellow.[1] The dissolution process is complicated by a reversible equilibrium where the compound decomposes into ammonia and hydrogen sulfide gas, a process that is accelerated by heat; the compound is decomposed by boiling water.[1][7]

#### Quantitative Aqueous Solubility Data

Temperature (°C)	Solubility ( g/100 g H <sub>2</sub> O)	Solubility ( g/100 mL H <sub>2</sub> O)	Reference
0	128.1	Not Specified	[1]
Not Specified	Not Specified	128.1	[4]

Note: The available literature provides limited quantitative data points for the aqueous solubility of **ammonium bisulfide** across a range of temperatures.

## Solubility in Organic Solvents

The solubility of **ammonium bisulfide** in organic solvents varies significantly based on the solvent's polarity. It is generally soluble in polar solvents like alcohol and poorly soluble in non-polar or weakly polar solvents.

### Qualitative Solubility in Organic Solvents

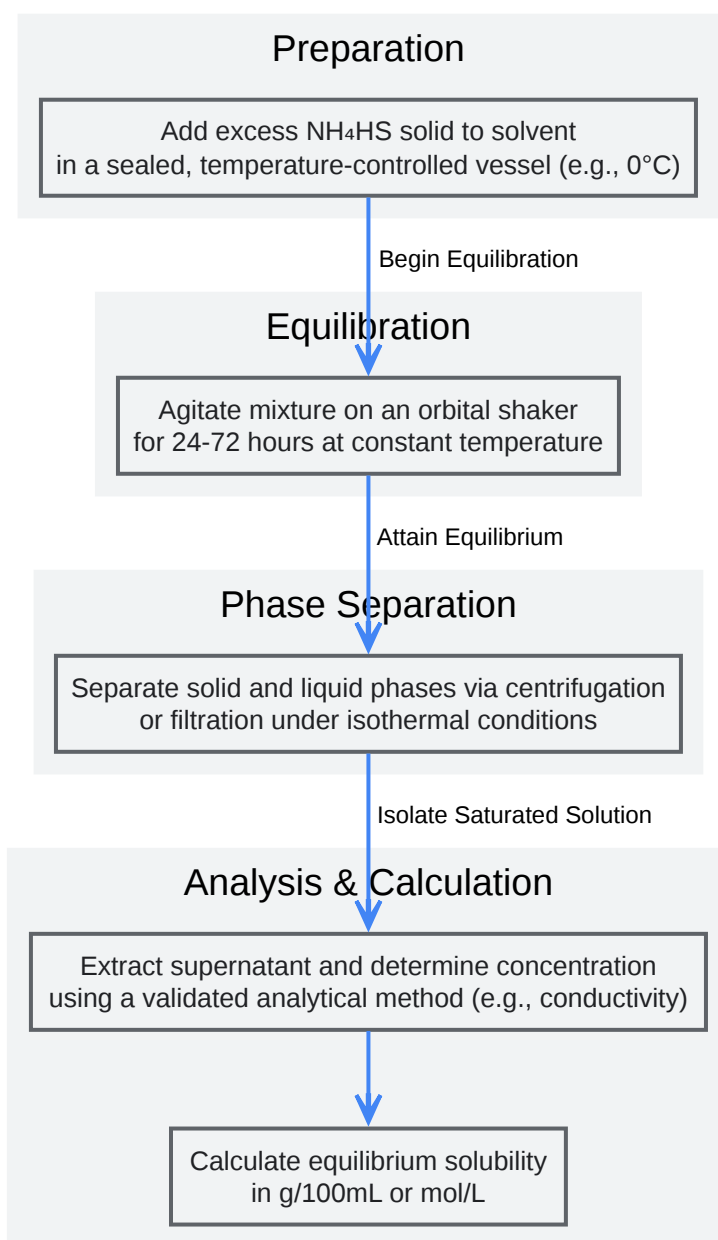
Solvent	Solubility	Reference(s)
Alcohol	Freely Soluble	[1]
Acetone	Slightly Soluble	[1][8]
Diethyl Ether	Almost Insoluble	[1][8]
Benzene	Almost Insoluble	[1][8]

Note: Quantitative solubility data for **ammonium bisulfide** in organic solvents is not readily available in the reviewed literature.

## Experimental Protocol for Solubility Determination Principle

The recommended methodology for determining the equilibrium solubility of **ammonium bisulfide** is the saturation "shake-flask" method.[9][10] This technique is considered the gold standard for its reliability in achieving a true thermodynamic equilibrium between the dissolved and undissolved solute.[10] The protocol must be adapted to account for the thermal instability of **ammonium bisulfide** by maintaining low-temperature conditions throughout the experiment.

## Experimental Workflow Diagram



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Caption: Workflow for Shake-Flask Solubility Determination.

## Materials and Reagents

- **Ammonium bisulfide** (solid, high purity)
- Solvent of interest (e.g., deionized water, ethanol)

- Sealed, airtight glass vials or flasks
- Temperature-controlled orbital shaker or magnetic stirrer
- Temperature-controlled centrifuge or filtration apparatus
- Calibrated analytical balance
- Validated analytical instrument for concentration measurement (e.g., conductivity meter)[[11](#)]

## Detailed Procedure

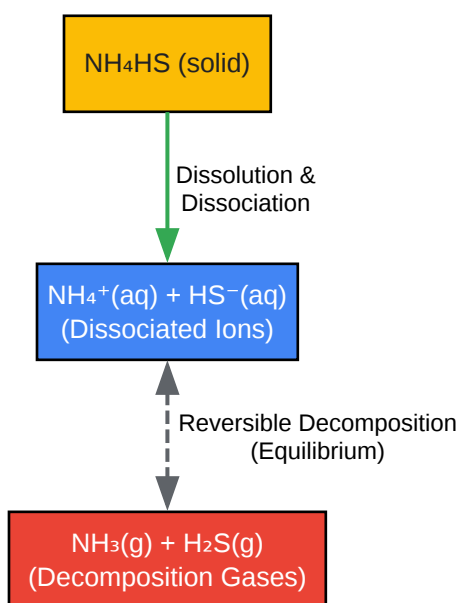
- **Preparation:** In a fume hood, weigh an amount of **ammonium bisulfide** solid sufficient to create a visible excess after equilibrium is reached and add it to a pre-weighed, sealed vessel.
- **Solvent Addition:** Add a precise volume of the desired solvent, pre-chilled to the target experimental temperature (e.g., 0°C), to the vessel. Seal the vessel immediately to prevent the escape of  $\text{NH}_3$  and  $\text{H}_2\text{S}$  gas.
- **Equilibration:** Place the sealed vessel in a temperature-controlled shaker. Agitate the slurry for a sufficient duration to reach equilibrium, typically between 24 and 72 hours.[[9](#)][[10](#)] The system must be maintained at a constant temperature throughout this period.
- **Phase Separation:** After equilibration, separate the excess solid from the saturated solution. This should be performed under isothermal conditions to prevent precipitation or further dissolution. Centrifugation is often preferred as it can be done in sealed tubes, minimizing sample loss and exposure.[[9](#)]
- **Sample Analysis:** Carefully extract a known volume of the clear supernatant. Measure the concentration of **ammonium bisulfide** in the sample using a suitable and validated analytical method. Given its ionic nature, electrolytic conductivity measurement is a strong candidate, as conductivity correlates directly with the salt concentration.[[11](#)]
- **Calculation:** Based on the measured concentration and the volume of the sample, calculate the equilibrium solubility. Express the final data in standard units such as g/100 mL or mol/L.

## Safety Precautions

**Ammonium bisulfide** is a hazardous substance. It is severely irritating to the eyes, skin, and respiratory tract and can be absorbed through the skin.[1][5][6] Its decomposition releases toxic ammonia and hydrogen sulfide gases, the latter of which can be fatal upon inhalation.[4] All handling must be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, is mandatory.

## Logical Relationships in Aqueous Solution

The behavior of **ammonium bisulfide** in water involves multiple simultaneous processes: dissolution, dissociation, and a reversible decomposition. Understanding this equilibrium is critical for any research involving its aqueous solutions.



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Caption: Aqueous Dissociation and Equilibrium of  $\text{NH}_4\text{HS}$ .

## Summary

**Ammonium bisulfide** is a thermally unstable compound that is highly soluble in cold water (128.1 g/100 g  $\text{H}_2\text{O}$  at  $0^\circ\text{C}$ ) and freely soluble in alcohol.[1] Its solubility is significantly lower in less polar organic solvents, and it is considered nearly insoluble in non-polar solvents like benzene and ether.[1][8] The determination of its solubility requires carefully controlled

experimental conditions, specifically low temperatures and sealed systems, to mitigate its rapid decomposition into ammonia and hydrogen sulfide. The shake-flask method is the recommended protocol for obtaining reliable equilibrium solubility data. The complex equilibrium in aqueous solutions between the solid, its dissociated ions, and its gaseous decomposition products is a critical consideration for researchers and chemical professionals.

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